

# physical and chemical properties of (R)-2,3-Dihydroxypropanal-d4

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## Compound of Interest

Compound Name: (R)-2,3-Dihydroxypropanal-d4

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## An In-depth Technical Guide to (R)-2,3-Dihydroxypropanal-d4

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## Abstract

**(R)-2,3-Dihydroxypropanal-d4** is the deuterated form of (R)-glyceraldehyde, a key intermediate in carbohydrate metabolism. This technical guide provides a comprehensive overview of its physical and chemical properties, drawing comparisons with its non-deuterated analogue. It details its primary application as an internal standard in quantitative analysis and explores the metabolic pathways in which glyceraldehyde participates. This document also outlines general experimental protocols for the use of deuterated standards in mass spectrometry and provides a speculative synthetic approach based on established methods for deuterated aldehyde synthesis.

## Core Physical and Chemical Properties

The incorporation of four deuterium atoms into the (R)-2,3-Dihydroxypropanal structure results in a molecule with a slightly higher molecular weight than its non-deuterated counterpart. This mass difference is the basis for its utility as an internal standard in mass spectrometry-based quantification. While specific experimental data for the deuterated compound is not widely

published, the following tables summarize the known properties of both **(R)-2,3-Dihydroxypropanal-d4** and its non-deuterated form for comparison.

Table 1: Physical and Chemical Properties of **(R)-2,3-Dihydroxypropanal-d4**

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>2</sub> D <sub>4</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	94.10 g/mol	<a href="#">[1]</a>
CAS Number	478529-60-1	<a href="#">[1]</a>
Appearance	Not specified (likely a syrup or solid)	
Solubility	Not specified (expected to be soluble in water, methanol, DMSO)	
Storage Conditions	Please store the product under the recommended conditions in the Certificate of Analysis. <a href="#">[1]</a>	

Table 2: Physical and Chemical Properties of **(R)-2,3-Dihydroxypropanal (Non-deuterated)**

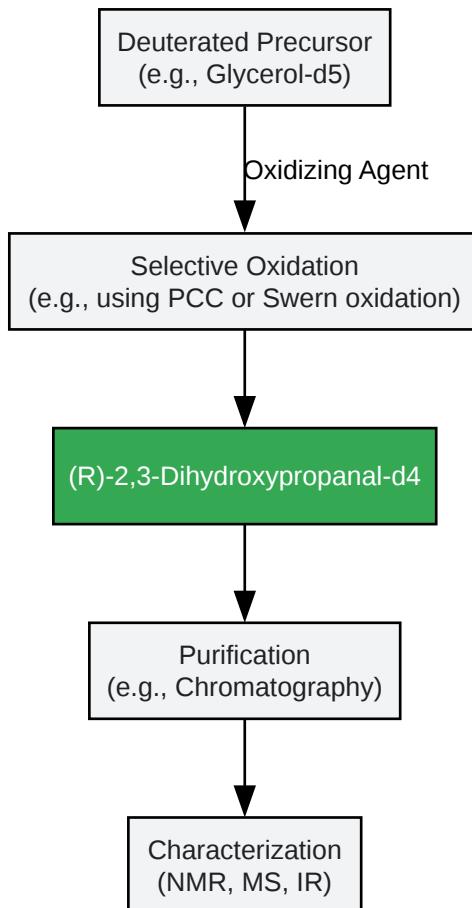
Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>6</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	90.08 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	453-17-8	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	-1 °C	<a href="#">[2]</a>
Boiling Point	228 °C	<a href="#">[2]</a>
Density	~1.4 g/cm <sup>3</sup>	
Appearance	Orange, viscous liquid	<a href="#">[2]</a>
Solubility	Soluble in water	

## Synthesis and Isotopic Labeling

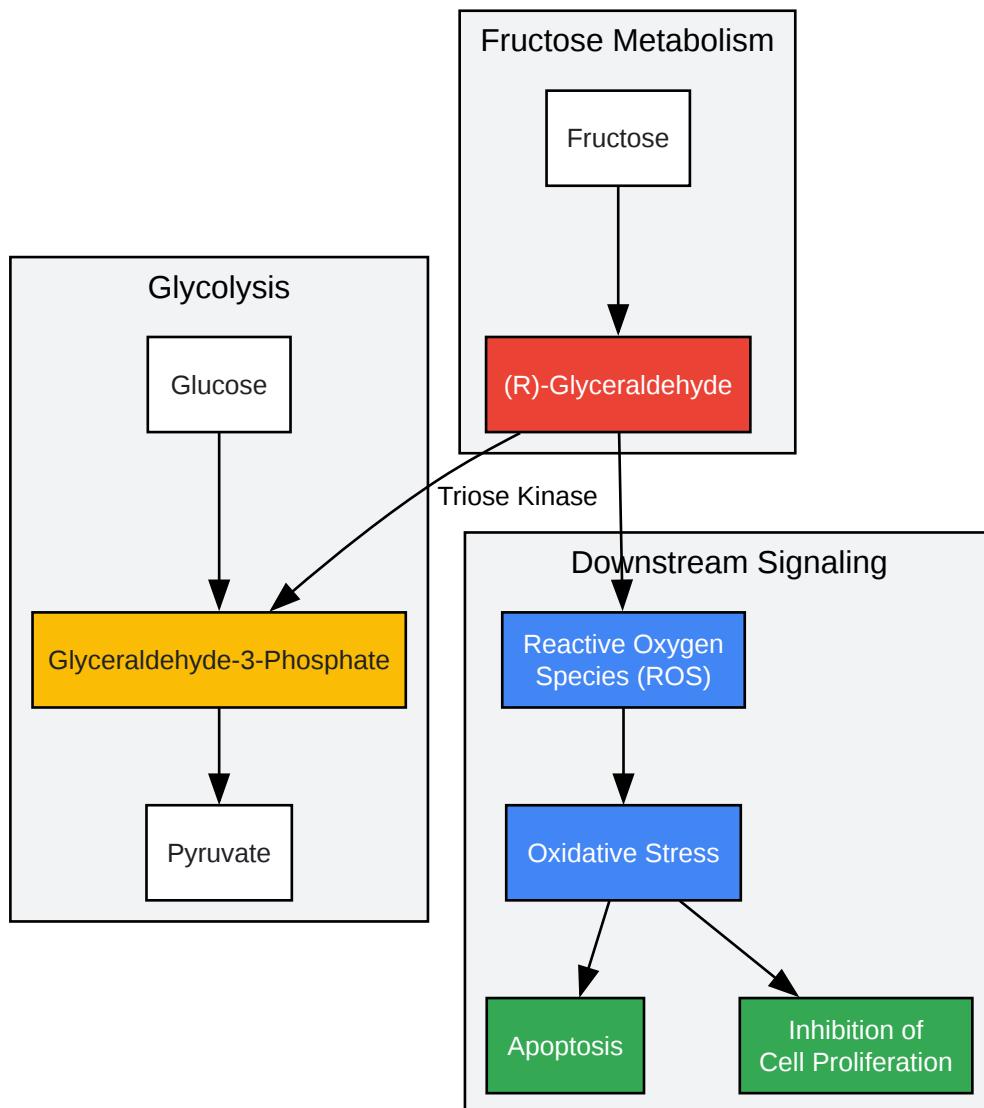
While a specific, detailed protocol for the synthesis of **(R)-2,3-Dihydroxypropanal-d4** is not readily available in the public domain, a plausible synthetic route can be inferred from general methods for the deuteration of aldehydes. One common approach involves the oxidation of a deuterated precursor. For instance, starting from a deuterated glycerol, selective oxidation of the primary alcohol could yield the desired deuterated glyceraldehyde.

A generalized workflow for such a synthesis is depicted below:

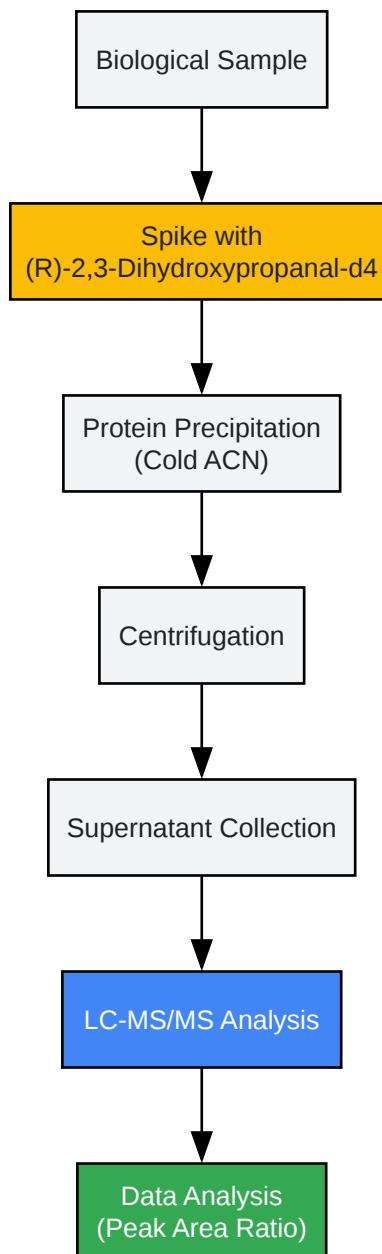
## General Synthetic Workflow for Deuterated Aldehydes



## Metabolic Pathway and Signaling of Glyceraldehyde



## LC-MS/MS Workflow with Deuterated Internal Standard

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